

Solubility and melting point of 2-(Methylthio)pyrimidin-4-ol

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Compound of Interest

Compound Name: 2-(Methylthio)pyrimidin-4-ol

Cat. No.: B055685

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An In-depth Technical Guide on the Physicochemical Properties of **2-(Methylthio)pyrimidin-4-ol**

This technical guide provides a comprehensive overview of the solubility and melting point of **2-(Methylthio)pyrimidin-4-ol**, a compound of interest for researchers, scientists, and professionals in drug development. This document outlines key physicochemical properties, detailed experimental protocols, and visual workflows to facilitate a deeper understanding and practical application of this data.

Physicochemical Properties

2-(Methylthio)pyrimidin-4-ol is a solid, white to off-white powder or crystalline substance.^[1] A summary of its key quantitative properties is presented in the table below.

Property	Value	Source
Melting Point	200.0 to 204.0 °C	[1][2][3]
Solubility	DMSO (Slightly), Methanol (Slightly)	[1][2]
Molecular Formula	C ₅ H ₆ N ₂ OS	[1][2][4]
Molecular Weight	142.18 g/mol	[2][4]
Density	1.35 ± 0.1 g/cm ³ (Predicted)	[1][3]
pKa	7.80 ± 0.40 (Predicted)	[1][2]
LogP	0.49180	[2]
Boiling Point	301.2 °C at 760 mmHg	[2][3]
Flash Point	136 °C	[2][3]

Melting Point Determination

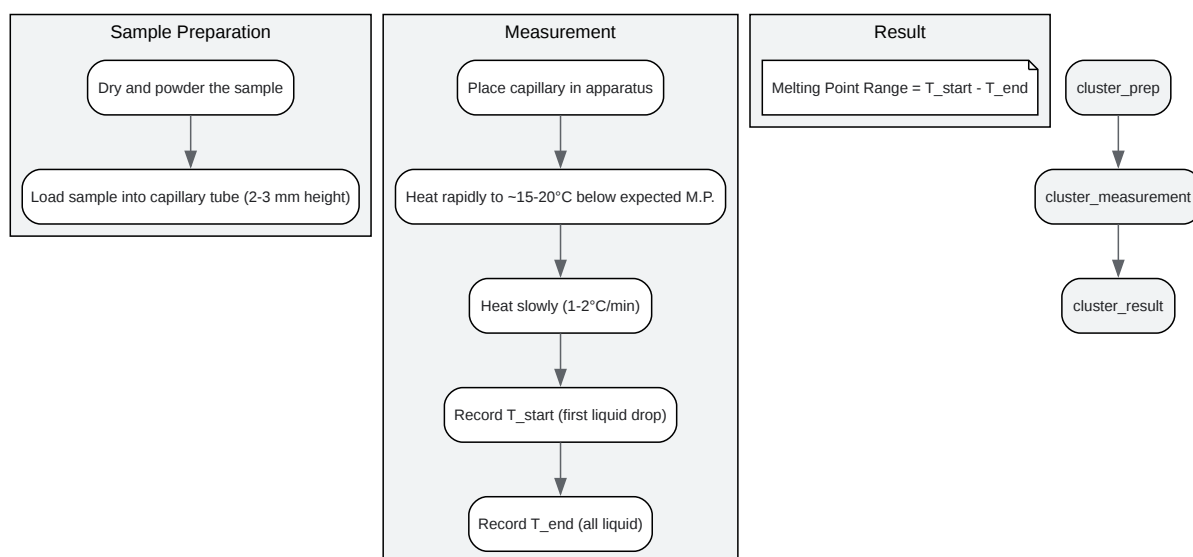
The melting point of a pure crystalline solid is a sharp, well-defined temperature at which it transitions from a solid to a liquid. Impurities typically cause the melting point to depress and broaden. The established melting point for **2-(Methylthio)pyrimidin-4-ol** is in the range of 200.0 to 204.0 °C.[1][2][3]

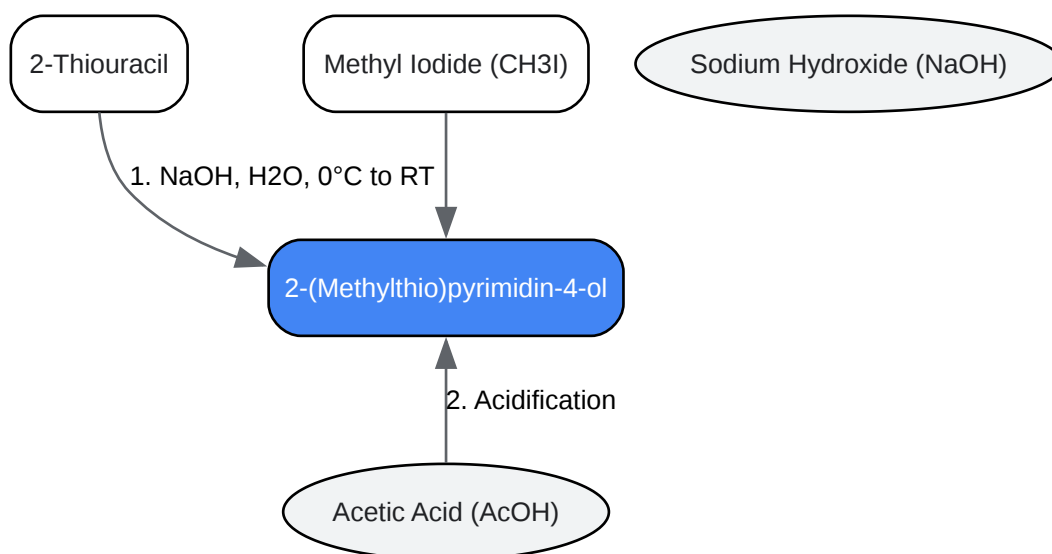
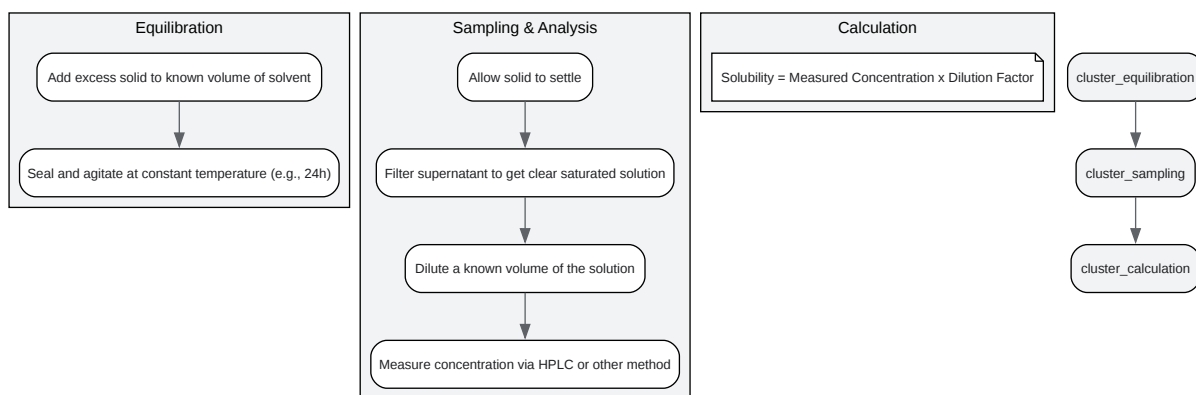
Experimental Protocol: Capillary Melting Point Determination

The capillary method is a standard technique for determining the melting point of a solid.[5]

- Sample Preparation:
 - Ensure the **2-(Methylthio)pyrimidin-4-ol** sample is completely dry and in a fine powdered form to ensure efficient heat transfer.[5][6]
 - Load the sample into a glass capillary tube (sealed at one end) by tapping the open end into the powder.[6]

- Compact the sample at the bottom of the tube by tapping or by dropping it through a long glass tube. The final packed height of the sample should be 2-3 mm.[\[6\]](#)
- Apparatus Setup:
 - Use a melting point apparatus, such as a Mel-Temp or a Thiele tube setup.
 - Place the capillary tube into the heating block or oil bath of the apparatus.[\[6\]](#)
 - Set the initial temperature to about 15-20 °C below the expected melting point.[\[6\]](#)
- Measurement:
 - Begin heating the sample. For a preliminary, rapid determination, a faster heating rate can be used.
 - For an accurate measurement, slow the heating rate to approximately 1-2 °C per minute as the temperature approaches the expected melting point.[\[6\]](#)
 - Record the temperature at which the first drop of liquid appears (the beginning of the melting range).
 - Continue heating slowly and record the temperature at which the entire sample has turned into a clear liquid (the end of the melting range).
- Post-Measurement:
 - Turn off the apparatus and allow it to cool before performing subsequent measurements.
 - Dispose of the used capillary tube in an appropriate glass waste container.





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